

An In-depth Technical Guide to 3,4,4-Trimethylpent-1-ene

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Compound of Interest

Compound Name: 3,4,4-Trimethylpent-1-ene

Cat. No.: B14752828

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This technical guide provides a comprehensive overview of **3,4,4-trimethylpent-1-ene**, including its chemical identifiers, physicochemical properties, and a representative synthesis protocol for a structurally related isomer. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identifiers

A unique and unambiguous identification of chemical substances is crucial for research and regulatory purposes. The following table summarizes the key identifiers for **3,4,4-trimethylpent-1-ene**.

Identifier Type	Value	Reference
CAS Number	564-03-4	[1]
PubChem CID	521733	[1]
IUPAC Name	3,4,4-trimethylpent-1-ene	
Molecular Formula	C8H16	[1]
InChI	InChI=1S/C8H16/c1-6-7(2)8(3,4)5/h6-7H,1H2,2-5H3	[1]
InChIKey	BOPVNOMJIDZBQB-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>CC(C=C)C(C)(C)C</chem>	[1]

Physicochemical Properties

The physical and chemical properties of a compound are fundamental to its application and handling. The table below presents key physicochemical data for **3,4,4-trimethylpent-1-ene** and its isomers, as comprehensive experimental data for the specific target molecule is limited.

Property	Value	Notes	Reference
Molecular Weight	112.21 g/mol	[1][2]	
Boiling Point	101.4 °C	For isomer 2,4,4-trimethyl-1-pentene	[3]
Melting Point	-93.5 °C	For isomer 2,4,4-trimethyl-1-pentene	[3]
Density	0.7150 g/cm ³ at 20 °C	For isomer 2,4,4-trimethyl-1-pentene	[3]
Refractive Index	1.4096 at 20 °C	For isomer 2,4,4-trimethyl-1-pentene	[3]
Solubility	Insoluble in water	For isomer 2,4,4-trimethyl-1-pentene	[3]
Flash Point	-5 °C	For isomer 2,4,4-trimethyl-1-pentene	[3]
Vapor Pressure	32.8 mmHg at 25°C	For isomer 2,3,4-trimethylpent-1-ene	[4]

Experimental Protocols

Detailed experimental protocols are essential for the replication of scientific findings. Below is a representative synthesis method for 2,4,4-trimethyl-1-pentene, a structural isomer of **3,4,4-trimethylpent-1-ene**, based on a patented procedure. This can serve as a foundational method for the synthesis of similar branched alkenes.

Synthesis of 2,4,4-Trimethyl-1-pentene[5]

- Objective: To prepare 2,4,4-trimethyl-1-pentene from tert-butanol or isobutanol.
- Materials:
 - tert-butanol or isobutanol (raw material)
 - Sulfuric acid (60-98% by mass) or a strong acid-type polymer resin (catalyst)

- Apparatus: A sealed reaction vessel.
- Procedure:
 - The raw material (tert-butanol or isobutanol) and the catalyst (sulfuric acid or strong acid resin) are introduced into a sealed reaction vessel.
 - The molar ratio of the alcohol to sulfuric acid is maintained between 1:0.3 and 1:1.
 - The reaction mixture is heated to a temperature between 60-95 °C.
 - The reaction is carried out under these closed conditions.
- Outcome: This method is reported to produce 2,4,4-trimethyl-1-pentene with a yield of up to 95% without the need for distillation and purification.[5]

Safety and Handling

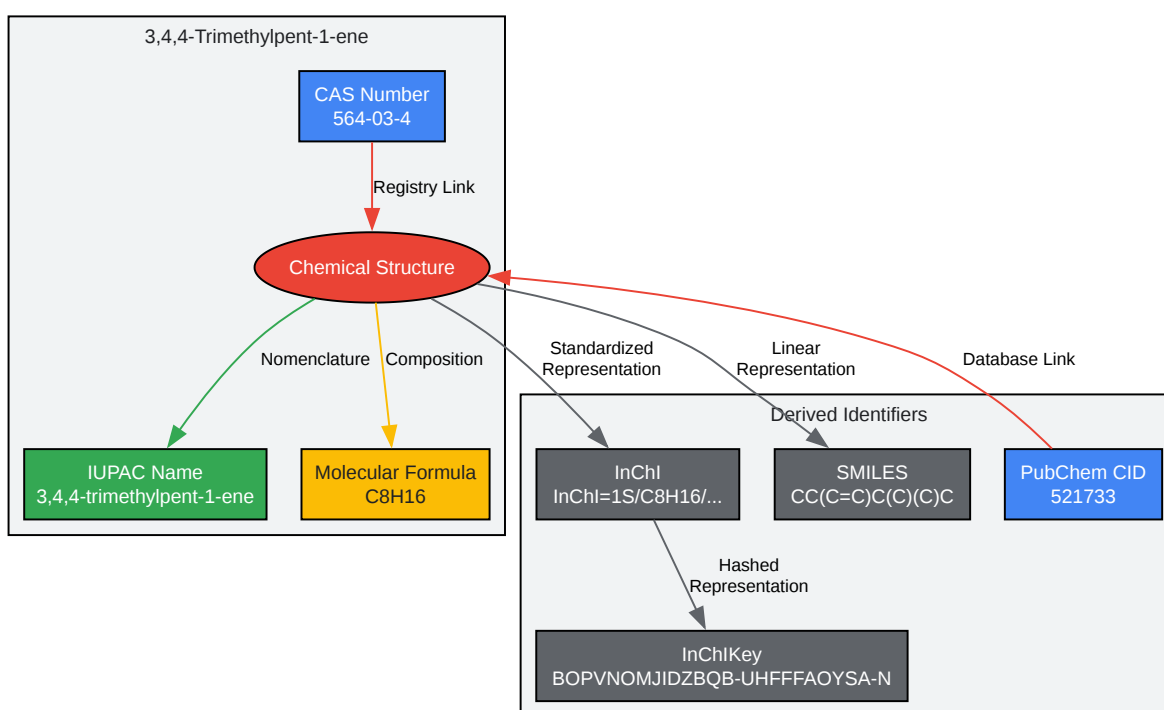
For safe handling in a laboratory setting, it is important to be aware of the potential hazards. The following information is based on the safety data sheets for the isomer 2,4,4-trimethyl-1-pentene.

- General Hazards: Highly flammable liquid and vapor.[6] Toxic to aquatic life with long-lasting effects.[6]
- Precautionary Statements:
 - Keep away from heat, sparks, open flames, and hot surfaces.[6]
 - Keep the container tightly closed.[6]
 - Ground and bond the container and receiving equipment.[6]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[6]
- First Aid Measures:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[6]
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[6]

Logical Relationships of Identifiers

The following diagram illustrates the hierarchical and interconnected nature of the various chemical identifiers for **3,4,4-trimethylpent-1-ene**.



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Caption: Interconnectivity of chemical identifiers for **3,4,4-trimethylpent-1-ene**.

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